

Essential Safety and Operational Guide for Handling Diproqualone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diproqualone*

Cat. No.: *B7823692*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **Diproqualone**. The following procedural guidance is intended to ensure the safe use, storage, and disposal of this compound in a laboratory setting. While **Diproqualone** is not currently classified as a hazardous substance according to the Globally Harmonized System (GHS), its pharmacological activity as a sedative and anxiolytic, and its structural similarity to methaqualone, warrant careful handling practices.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Diproqualone** is provided below. This information is crucial for safe handling and storage.

Property	Value	Source
Chemical Name	3-(2,3-dihydroxypropyl)-2-methyl-quinazolin-4-one	[1][2]
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₃	[1][2][3]
Molecular Weight	234.26 g/mol	
Appearance	White crystalline powder	
Melting Point	Approximately 130°C	
Solubility	Poorly soluble in water; Soluble in organic solvents such as ethanol and DMSO.	
Stability	Sensitive to light and moisture.	

Personal Protective Equipment (PPE)

Although not classified as hazardous, it is best practice to handle **Diproqualone** with a standard level of personal protective equipment to minimize exposure risks.

PPE Category	Recommended Equipment	Justification
Hand Protection	Nitrile gloves	Prevents direct skin contact.
Eye Protection	Safety glasses with side shields or safety goggles	Protects eyes from dust particles.
Body Protection	Laboratory coat	Protects clothing and skin from accidental spills.
Respiratory Protection	Not generally required for small quantities handled with adequate ventilation. A dust mask (e.g., N95) may be used if there is a risk of generating dust.	Minimizes inhalation of airborne particles.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Diproqualone** and ensuring a safe laboratory environment.

Handling:

- Handle in a well-ventilated area, preferably in a fume hood, to minimize inhalation exposure.
- Avoid generating dust. Use appropriate tools for transferring the solid material.
- Wash hands thoroughly after handling.

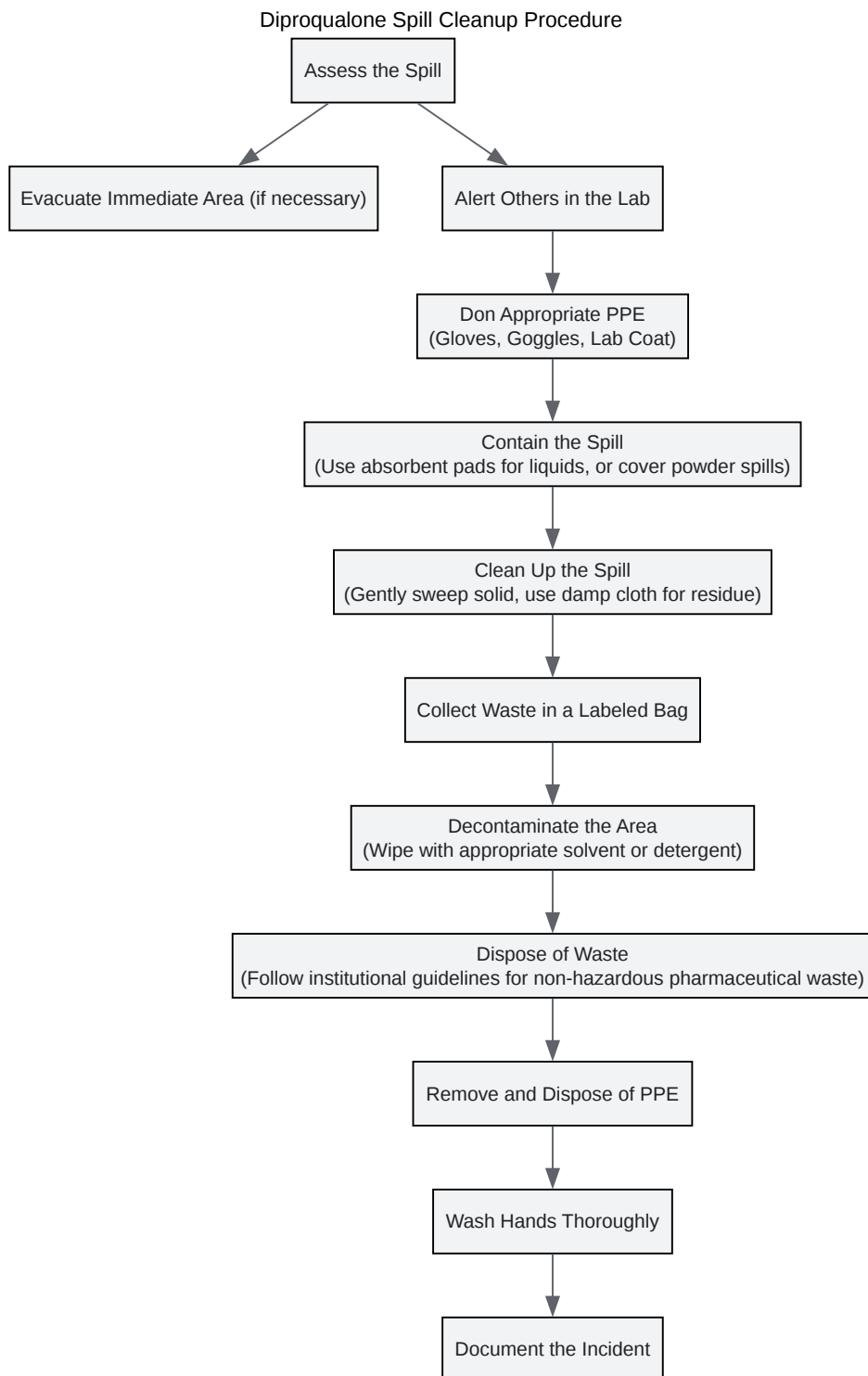
Storage:

- Store in a tightly sealed container in a cool, dry, and dark place to protect from light and moisture.
- Store away from incompatible materials.

Spill Response Plan

In the event of a spill, follow these step-by-step procedures to ensure a safe and effective cleanup.

Workflow for **Diproqualone** Spill Cleanup



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Caption: Workflow for handling a **Diproqualone** powder spill.

Disposal Plan

As a non-hazardous pharmaceutical waste, **Diproqualone** should be disposed of with care to prevent environmental contamination.

- Segregation: Do not mix **Diproqualone** waste with regular trash or hazardous waste streams.
- Containment: Collect waste **Diproqualone** and any contaminated materials (e.g., gloves, wipes) in a clearly labeled, sealed container, often a white container with a blue lid designated for non-hazardous pharmaceutical waste for incineration.
- Disposal Method: The recommended method for the disposal of non-hazardous pharmaceutical waste is incineration through a licensed waste management service. This ensures complete destruction of the compound and prevents its release into the environment. Landfilling should be avoided.
- Regulatory Compliance: Always follow your institution's and local regulations for chemical waste disposal. Some states may have specific requirements for the disposal of non-hazardous pharmaceutical waste, including mandatory incineration.

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References

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